

C646 Technical Support Center: Troubleshooting Solubility in Aqueous Media

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Compound of Interest

Compound Name: C646

Cat. No.: B1668185

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility challenges of **C646**, a selective inhibitor of the histone acetyltransferases (HATs) p300/CBP. Below you will find frequently asked questions, troubleshooting guides, detailed experimental protocols, and quantitative data to facilitate the successful use of **C646** in your experiments.

Frequently Asked Questions (FAQs)

Q1: Why is **C646** difficult to dissolve in aqueous media?

A1: **C646** is a hydrophobic molecule, making it inherently insoluble in water and aqueous buffers like PBS. Its chemical structure favors nonpolar environments. Direct dissolution in cell culture media or aqueous solutions will almost certainly result in precipitation.

Q2: What is the recommended solvent for making a **C646** stock solution?

A2: The universally recommended solvent for preparing **C646** stock solutions is dimethyl sulfoxide (DMSO).^{[1][2]} DMSO is a polar aprotic solvent capable of dissolving a wide range of polar and nonpolar compounds.^{[3][4][5]} It is crucial to use fresh, anhydrous (moisture-free) DMSO, as absorbed moisture can significantly reduce the solubility of **C646**.^[2]

Q3: My **C646** precipitated after I added it to my cell culture medium. What went wrong?

A3: This is a common issue and typically occurs when the final concentration of DMSO in the medium is too low to maintain **C646** in solution, or when the **C646** concentration exceeds its solubility limit in the final aqueous environment. To avoid this, ensure the stock solution is serially diluted and that the final DMSO concentration in your culture medium does not adversely affect your cells (typically $\leq 0.1\%$ for most cell lines). Vigorous mixing immediately after dilution is also critical.

Q4: What is the maximum concentration of **C646** I can use in a cell-based assay?

A4: The effective concentration in cell-based assays typically ranges from 10 μM to 25 μM .^[1]^[6] For example, **C646** has been shown to reduce histone H3 and H4 acetylation levels at 25 μM and induce apoptosis in certain cancer cell lines at 20 μM .^[1]^[2] It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific cell line and experimental conditions, while keeping the final DMSO concentration constant across all treatments.^[7]

Q5: How should I store my **C646** solutions?

A5: **C646** powder should be stored at -20°C for long-term stability (up to 3 years).^[1]^[2] Once dissolved in DMSO, the stock solution should be aliquoted to avoid repeated freeze-thaw cycles and stored at -80°C for up to one year or -20°C for up to one month.^[2]

Q6: Can I use **C646** for in vivo animal studies?

A6: Yes, but it requires a specific formulation due to its poor aqueous solubility. A common vehicle for in vivo administration is a suspension mixture containing DMSO, PEG300, Tween 80, and saline.^[1]^[2] It is critical to prepare this formulation by adding the solvents sequentially to ensure the compound dissolves as much as possible at each step.^[1]

Quantitative Solubility Data

The solubility of **C646** varies significantly depending on the solvent and any co-solvents used. The data below is compiled from various suppliers and should be used as a guideline.

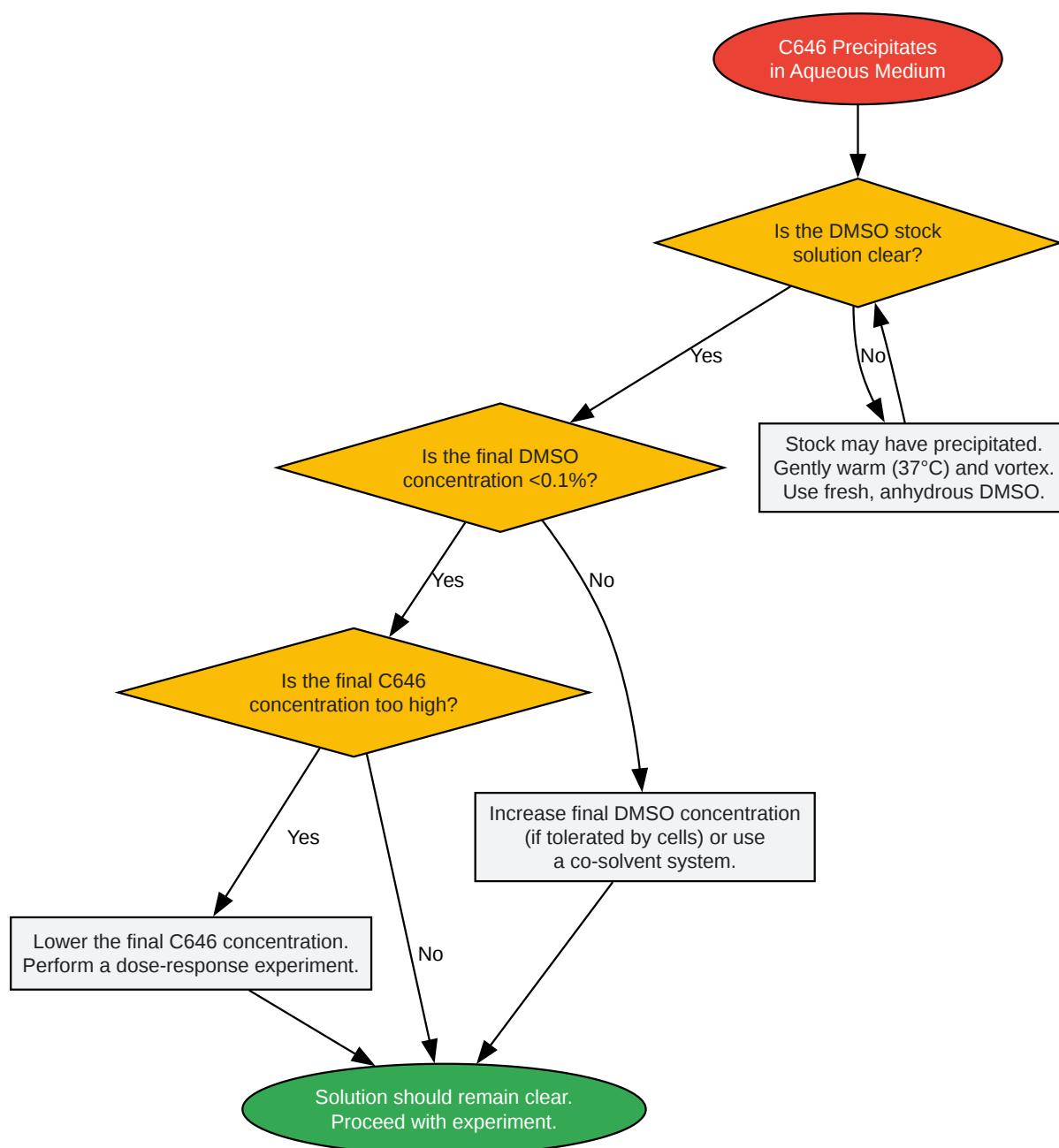
Solvent/Vehicle	Concentration (mg/mL)	Molar Concentration (mM)	Notes
DMSO	11 - 23	24.69 - 51.63	Use fresh, anhydrous DMSO. Heating is recommended to aid dissolution. [1] [2]
Ethanol	Insoluble	Insoluble	Not a suitable solvent. [2]
Water	Insoluble	Insoluble	Not a suitable solvent. [2]
10% DMSO + 40% PEG300 + 5% Tween 80 + 45% Saline	0.45	1.01	Forms a suspension. For in vivo use. [1]
5% DMSO + 40% PEG300 + 5% Tween 80 + 50% ddH ₂ O	1.00	2.25	Forms a clear solution. For in vivo use. [2]

Molecular Weight of **C646**: 445.42 g/mol [\[1\]](#)

Troubleshooting Guides

Issue: C646 Precipitates in Aqueous Solution

This workflow helps diagnose and solve precipitation issues when preparing working solutions.



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Caption: Troubleshooting flowchart for **C646** precipitation issues.

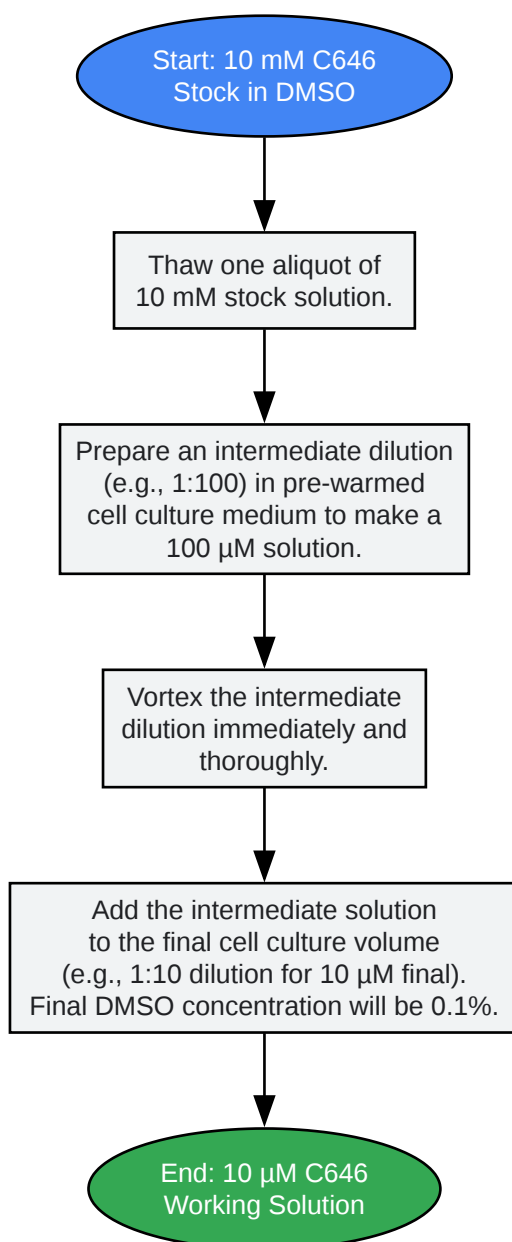
Experimental Protocols

Protocol 1: Preparation of a 10 mM C646 Stock Solution in DMSO

- Materials:
 - **C646** powder (e.g., 5 mg)
 - Anhydrous (cell culture grade) DMSO
 - Sterile microcentrifuge tubes
- Procedure:
 1. Weigh out the desired amount of **C646** powder in a sterile microcentrifuge tube. For 5 mg of **C646** (MW: 445.42 g/mol), the required volume of DMSO for a 10 mM stock is calculated as follows: $\text{Volume (L)} = (\text{Mass (g)} / \text{MW (g/mol)}) / \text{Molarity (mol/L)}$ $\text{Volume (}\mu\text{L)} = ((0.005 \text{ g} / 445.42 \text{ g/mol}) / 0.010 \text{ mol/L}) * 1,000,000 = 1122.5 \mu\text{L}$
 2. Add 1122.5 μL of anhydrous DMSO to the tube containing the 5 mg of **C646**.[\[7\]](#)
 3. Vortex thoroughly to dissolve the powder. Gentle warming in a 37°C water bath can be used to aid dissolution if necessary.[\[1\]](#)
 4. Visually inspect the solution to ensure it is clear and free of any particulate matter.
 5. Aliquot the stock solution into smaller volumes (e.g., 20 μL) in sterile tubes to avoid repeated freeze-thaw cycles.
 6. Store aliquots at -80°C for long-term storage (up to 1 year).[\[2\]](#)

Protocol 2: Preparation of a Working Solution for In Vitro Cell Culture

This protocol describes the preparation of a 10 μM final concentration of **C646** in cell culture medium.

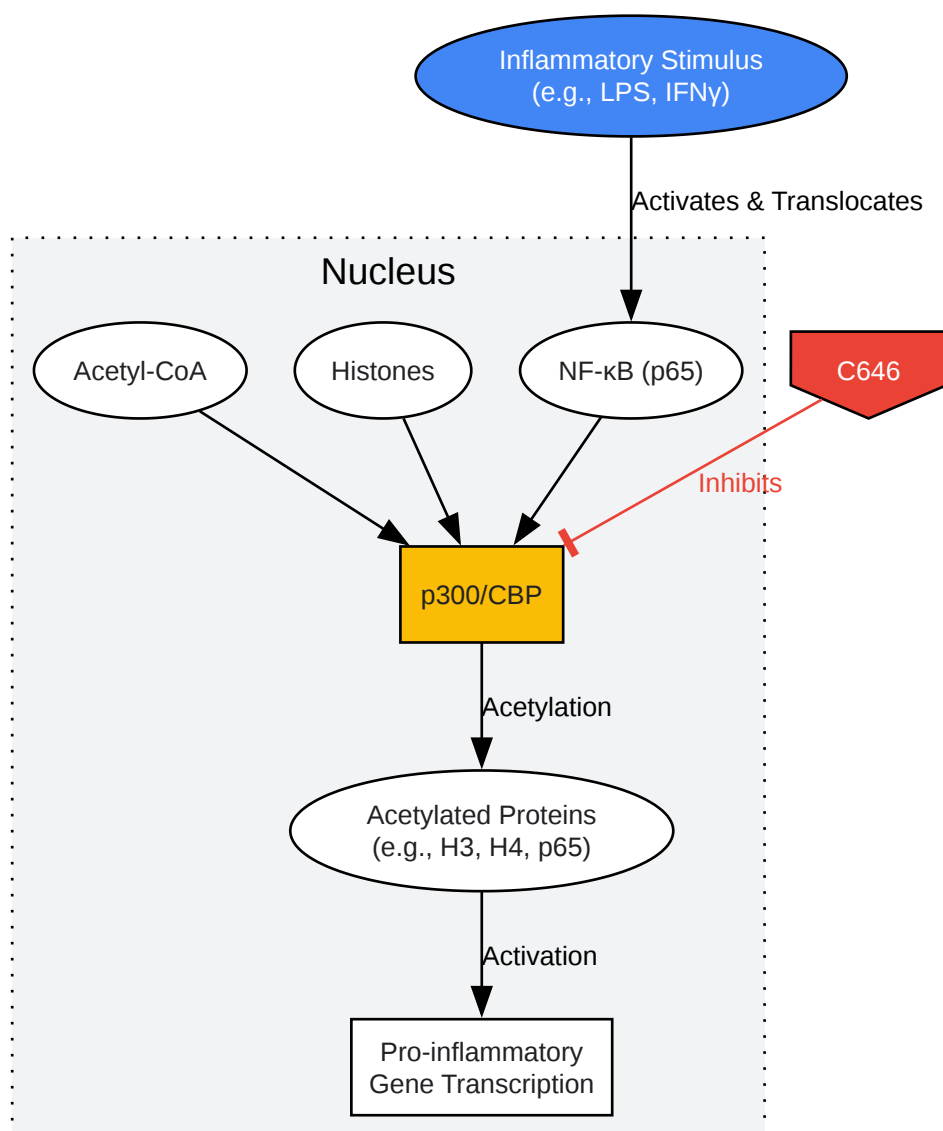


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Caption: Workflow for preparing a **C646** working solution for cell culture.

Mechanism of Action: C646 Signaling Pathway

C646 is a competitive inhibitor of the HATs p300 and CBP, with a K_i (inhibition constant) of 400 nM.[1][6] It competes with the acetyl-CoA substrate, thereby preventing the acetylation of histone and non-histone protein targets. This inhibition can disrupt critical cellular signaling pathways, such as the NF- κ B pathway, which plays a role in inflammation.[8]



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Caption: Simplified **C646** mechanism of action on the p300/CBP pathway.

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References

- 1. C646 | histone acetyltransferase p300 inhibitor | TargetMol [targetmol.com]
- 2. C646 | Histone Acetyltransferase inhibitor | Mechanism | Concentration [selleckchem.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Dimethyl sulfoxide - Wikipedia [en.wikipedia.org]
- 5. neutronco.com [neutronco.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. A Histone Acetyltransferase p300 Inhibitor C646 Induces Cell Cycle Arrest and Apoptosis Selectively in AML1-ETO-Positive AML Cells - PMC [pmc.ncbi.nlm.nih.gov]
- 8. The histone acetyltransferase p300 inhibitor C646 reduces pro-inflammatory gene expression and inhibits histone deacetylases - PMC [pmc.ncbi.nlm.nih.gov]
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